

HTS01037: Application Notes and Protocols for Cell-Based Assays

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Compound of Interest

Compound Name: HTS01037

Cat. No.: B15617591

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Introduction

HTS01037 is a small molecule inhibitor of fatty acid binding proteins (FABPs), demonstrating a high affinity for adipocyte fatty acid-binding protein (AFABP/aP2).[1][2] It functions as a competitive antagonist of the protein-protein interactions mediated by AFABP/aP2, such as the interaction with hormone-sensitive lipase, without activating peroxisome proliferator-activated receptor-gamma (PPAR γ).[1][2] These characteristics make **HTS01037** a valuable tool for investigating the roles of FABPs in various cellular processes, including lipid metabolism, inflammation, and cancer progression.[1][2][3][4][5] This document provides detailed protocols for the application of **HTS01037** in cell culture experiments.

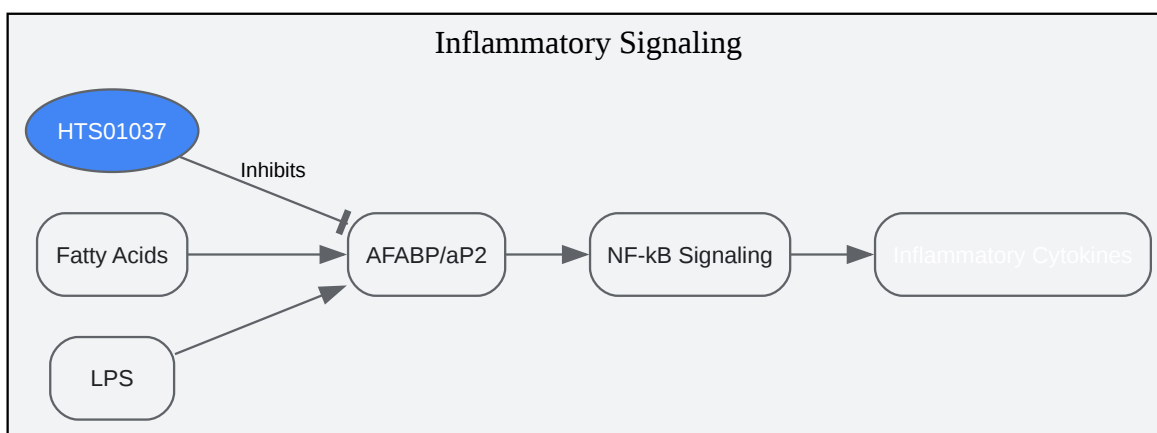
Quantitative Data

HTS01037 exhibits inhibitory activity against several members of the FABP family. The binding affinities are summarized in the table below.

Target Protein	Inhibition Constant (Ki)	Reference
AFABP/aP2	0.67 ± 0.18 µM	[2]
Heart FABP	3.4 µM	[6]
Intestinal FABP	>10 µM	
Liver FABP	>10 µM	
Epithelial FABP	9.1 µM	[6]

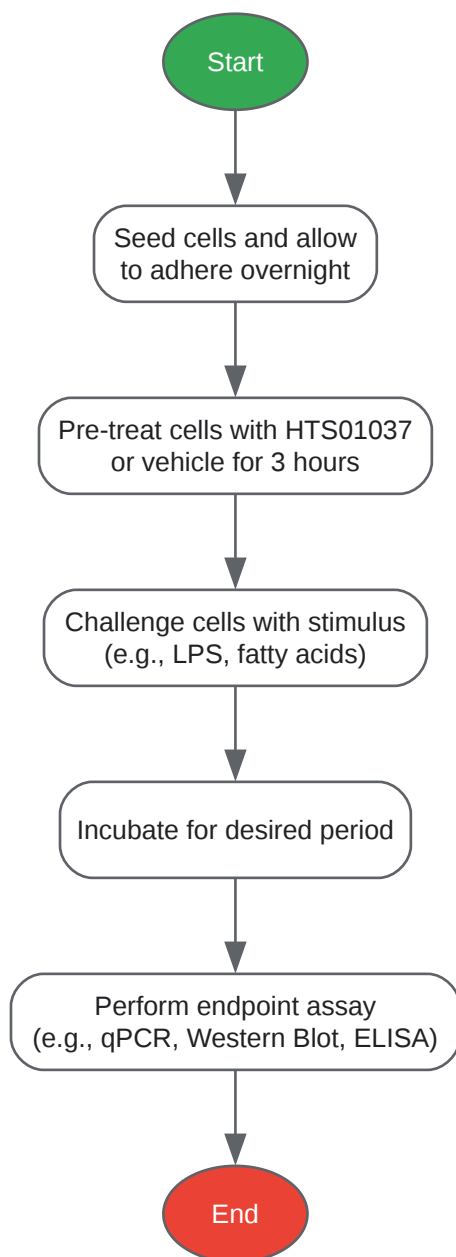
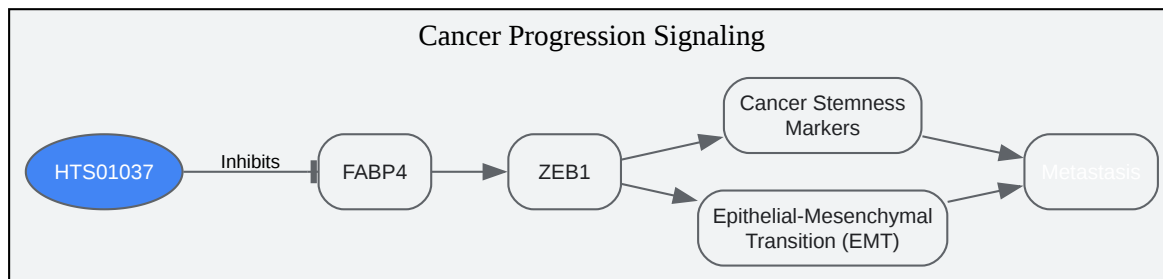
Signaling Pathways

HTS01037 modulates several key signaling pathways by inhibiting FABP function. These include the attenuation of NF-κB signaling and the suppression of pathways involved in epithelial-mesenchymal transition (EMT) and cancer cell stemness.



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Caption: **HTS01037** inhibits AFABP/aP2, leading to reduced NF-κB signaling and inflammatory cytokine production.



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